

Application Notes and Protocols for Cell Surface Modification Using DOTA-PEG4-Alkyne

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Compound of Interest

Compound Name: DOTA-PEG4-alkyne

Cat. No.: B15562985

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Introduction

Cell surface modification is a powerful technique for a wide range of applications, including cell tracking, targeted drug delivery, and immunotherapy. **DOTA-PEG4-alkyne** is a heterobifunctional linker that enables the covalent attachment of a DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid) chelator to the surface of living cells. The terminal alkyne group allows for highly specific and efficient conjugation to azide-modified cells via copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a type of "click chemistry". The PEG4 linker enhances solubility and minimizes steric hindrance, while the DOTA moiety can chelate a variety of metal ions, making it invaluable for applications in medical imaging (e.g., PET, SPECT, MRI) and targeted radionuclide therapy.^{[1][2]}

This document provides detailed application notes and protocols for the use of **DOTA-PEG4-alkyne** in cell surface modification, covering metabolic labeling of cells with azide groups, the CuAAC reaction on live cells, and considerations for downstream applications.

Principle of the Method

The cell surface modification strategy using **DOTA-PEG4-alkyne** involves a two-step process:

- **Metabolic Labeling:** Cells are cultured in the presence of an unnatural sugar analog containing an azide group (e.g., N-azidoacetylmannosamine, ManNAz). The cells' metabolic machinery incorporates this azido-sugar into cell surface glycans, effectively displaying azide groups on the cell surface.
- **Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC):** The azide-labeled cells are then treated with **DOTA-PEG4-alkyne** in the presence of a copper(I) catalyst. The alkyne group of the **DOTA-PEG4-alkyne** reacts specifically with the azide groups on the cell surface, forming a stable triazole linkage and covalently attaching the DOTA chelator to the cell. To mitigate copper-induced cytotoxicity, a copper-chelating ligand such as THPTA (tris(3-hydroxypropyltriazolylmethyl)amine) is used.[3]

Key Applications

- **In Vivo Cell Tracking:** Radiolabeling the DOTA-modified cells with a positron-emitting radionuclide (e.g., ^{68}Ga , ^{64}Cu) allows for non-invasive cell tracking using Positron Emission Tomography (PET).
- **Targeted Radionuclide Therapy:** Chelating a therapeutic radioisotope (e.g., ^{177}Lu , ^{90}Y , ^{225}Ac) to the DOTA on the cell surface enables the targeted delivery of radiation to specific sites in the body, such as tumors.[4]
- **Multimodal Imaging:** DOTA can chelate gadolinium (Gd^{3+}) for Magnetic Resonance Imaging (MRI) or fluorescently-labeled metal ions, allowing for multimodal imaging approaches.

Data Presentation

The following tables summarize representative quantitative data for cell surface modification using **DOTA-PEG4-alkyne**. The exact values can vary depending on the cell type, experimental conditions, and the specific molecule conjugated to the DOTA moiety.

Table 1: Representative Labeling Efficiency and Cell Viability

Parameter	Value	Method of Analysis
DOTA Conjugation Efficiency	1.3 - 1.8 chelators/antibody (representative for antibody conjugation)	Mass Spectrometry
Radiolabeling Efficiency with ⁶⁸ Ga	>95%	Radio-TLC / HPLC
Cell Viability after CuAAC	>95% (with THPTA ligand)	Trypan Blue Exclusion / Luminescence-based viability assay
Immunoreactivity Retention	85-95% (for antibody-modified cells)	Flow Cytometry / Binding Assays

Table 2: Stability of DOTA-Conjugates

Parameter	Condition	Stability	Method of Analysis
In Vitro Stability of Radiolabeling	Human Serum, 37°C, 24h	>95% intact	Radio-TLC / HPLC
In Vivo Stability of Radiolabeling	Mouse model, up to 5 days	>98% intact	ITLC analysis of blood samples
Stability of Triazole Linkage	Physiological conditions	Highly stable	Inferred from the stability of click chemistry products

Experimental Protocols

Protocol 1: Metabolic Labeling of Cells with Azido Sugars

This protocol describes the introduction of azide groups onto the cell surface of mammalian cells using an azide-modified sugar, such as N-azidoacetylmannosamine (ManNAz), a precursor for sialic acid biosynthesis.

Materials:

- Mammalian cells of interest
- Complete cell culture medium
- N-azidoacetylmannosamine (ManNAz) or other suitable azido sugar (e.g., Ac₄ManNAz)
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS)
- Cell counting solution (e.g., Trypan Blue)
- Hemocytometer or automated cell counter

Procedure:

- **Cell Seeding:** Seed the cells in an appropriate culture vessel at a density that will allow for logarithmic growth during the labeling period.
- **Prepare Azido Sugar Stock Solution:** Dissolve the azido sugar (e.g., Ac₄ManNAz) in sterile DMSO to prepare a stock solution (e.g., 10 mM). Store at -20°C.
- **Metabolic Labeling:** Add the azido sugar stock solution to the cell culture medium to achieve a final concentration of 25-50 µM. The optimal concentration should be determined experimentally for each cell line.
- **Incubation:** Culture the cells for 1-3 days under their normal growth conditions (e.g., 37°C, 5% CO₂). This allows for the metabolic incorporation of the azido sugar into the cell surface glycans.
- **Cell Harvesting:**
 - For adherent cells, wash with PBS and detach them using a gentle, non-enzymatic cell dissociation solution.
 - For suspension cells, collect the cells directly.

- **Washing:** Centrifuge the cells at 300 x g for 5 minutes and discard the supernatant. Wash the cell pellet twice with ice-cold PBS to remove any unincorporated azido sugar.
- **Cell Counting and Viability Assessment:** Resuspend the cells in PBS and determine the cell count and viability using a hemocytometer and Trypan Blue exclusion or an automated cell counter. The cells are now ready for the CuAAC reaction.

Protocol 2: Cell Surface Modification with DOTA-PEG4-Alkyne via CuAAC

This protocol details the copper(I)-catalyzed click reaction between the azide-labeled cells and **DOTA-PEG4-alkyne**. The use of a copper-chelating ligand (THPTA) is critical to maintain cell viability.^[3]

Materials:

- Azide-labeled cells (from Protocol 1)
- **DOTA-PEG4-alkyne**
- Copper(II) sulfate (CuSO_4)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
- Sodium ascorbate
- Phosphate-buffered saline (PBS), pH 7.4
- Deionized water

Procedure:

- **Prepare Reagent Stock Solutions:**
 - **DOTA-PEG4-alkyne:** Dissolve in deionized water or PBS to a stock concentration of 10 mM.
 - CuSO_4 : Dissolve in deionized water to a stock concentration of 50 mM.

- THPTA: Dissolve in deionized water to a stock concentration of 250 mM.
- Sodium Ascorbate: Prepare a fresh 100 mM stock solution in deionized water immediately before use.
- Cell Preparation: Resuspend the azide-labeled cells in PBS at a concentration of 1×10^6 cells/mL.
- Prepare Click Reaction Mixture (pre-mix):
 - In a microcentrifuge tube, prepare the click reaction mixture by adding the reagents in the following order to PBS. The final concentrations in the cell suspension should be:
 - **DOTA-PEG4-alkyne**: 50-100 μ M
 - **CuSO₄**: 50 μ M
 - **THPTA**: 250 μ M (maintaining a 1:5 molar ratio of Cu:THPTA)
 - Vortex the mixture gently.
- Initiate the Click Reaction:
 - Add the freshly prepared sodium ascorbate solution to the click reaction mixture to a final concentration of 2.5 mM.
 - Immediately add the complete click reaction mixture to the cell suspension.
- Incubation: Incubate the cells for 5-15 minutes at room temperature with gentle rocking. The optimal reaction time should be determined experimentally to maximize labeling and minimize cytotoxicity.
- Washing:
 - Quench the reaction by adding 5 volumes of ice-cold PBS containing 1% BSA or 5 mM EDTA.
 - Centrifuge the cells at 300 x g for 5 minutes.

- Wash the cells three times with ice-cold PBS to remove unreacted reagents.
- Analysis: The DOTA-modified cells can be analyzed by flow cytometry (if a fluorescent tag is included), or used for subsequent radiolabeling and downstream applications. A control sample of unlabeled cells and azide-labeled but unclicked cells should be included for comparison.

Protocol 3: Radiolabeling of DOTA-Modified Cells with Gallium-68 (^{68}Ga)

This protocol provides a general procedure for radiolabeling DOTA-functionalized cells with ^{68}Ga for PET imaging applications. All procedures involving radioactivity should be performed in a certified radiopharmacy laboratory following appropriate safety regulations.

Materials:

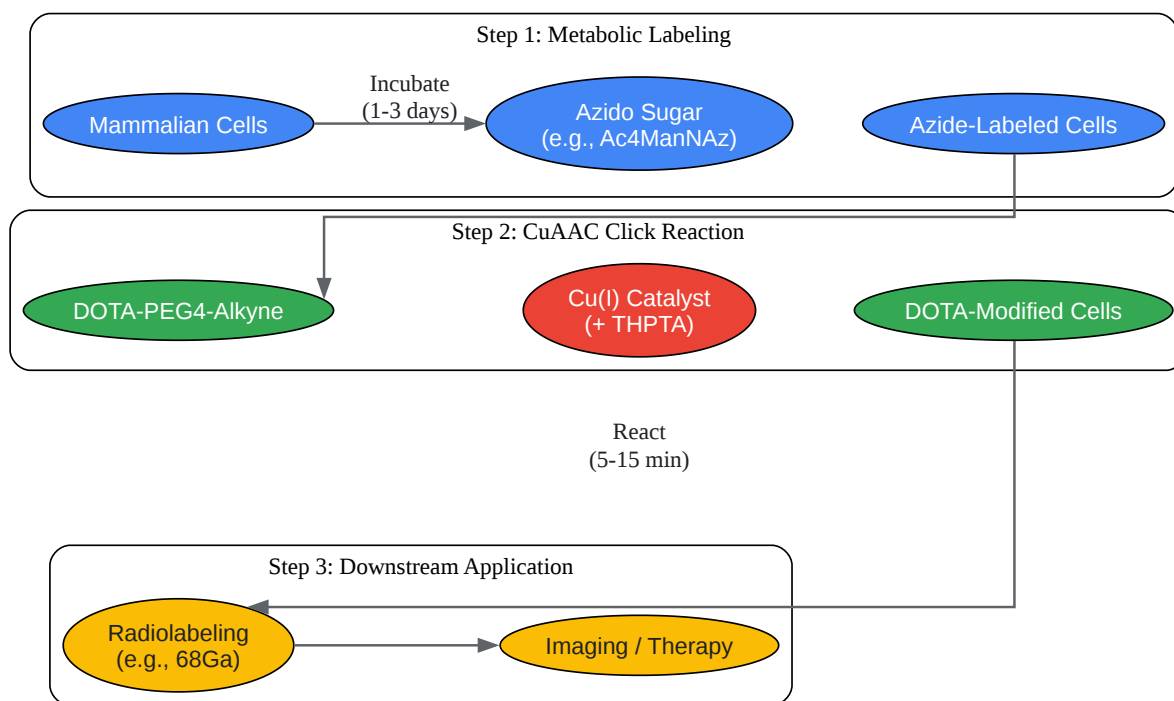
- DOTA-modified cells
- $^{68}\text{Ge}/^{68}\text{Ga}$ generator
- 0.05 M HCl for elution
- Sodium acetate buffer (1 M, pH 4.5)
- Metal-free water and reaction vials
- Radio-TLC or radio-HPLC system for quality control

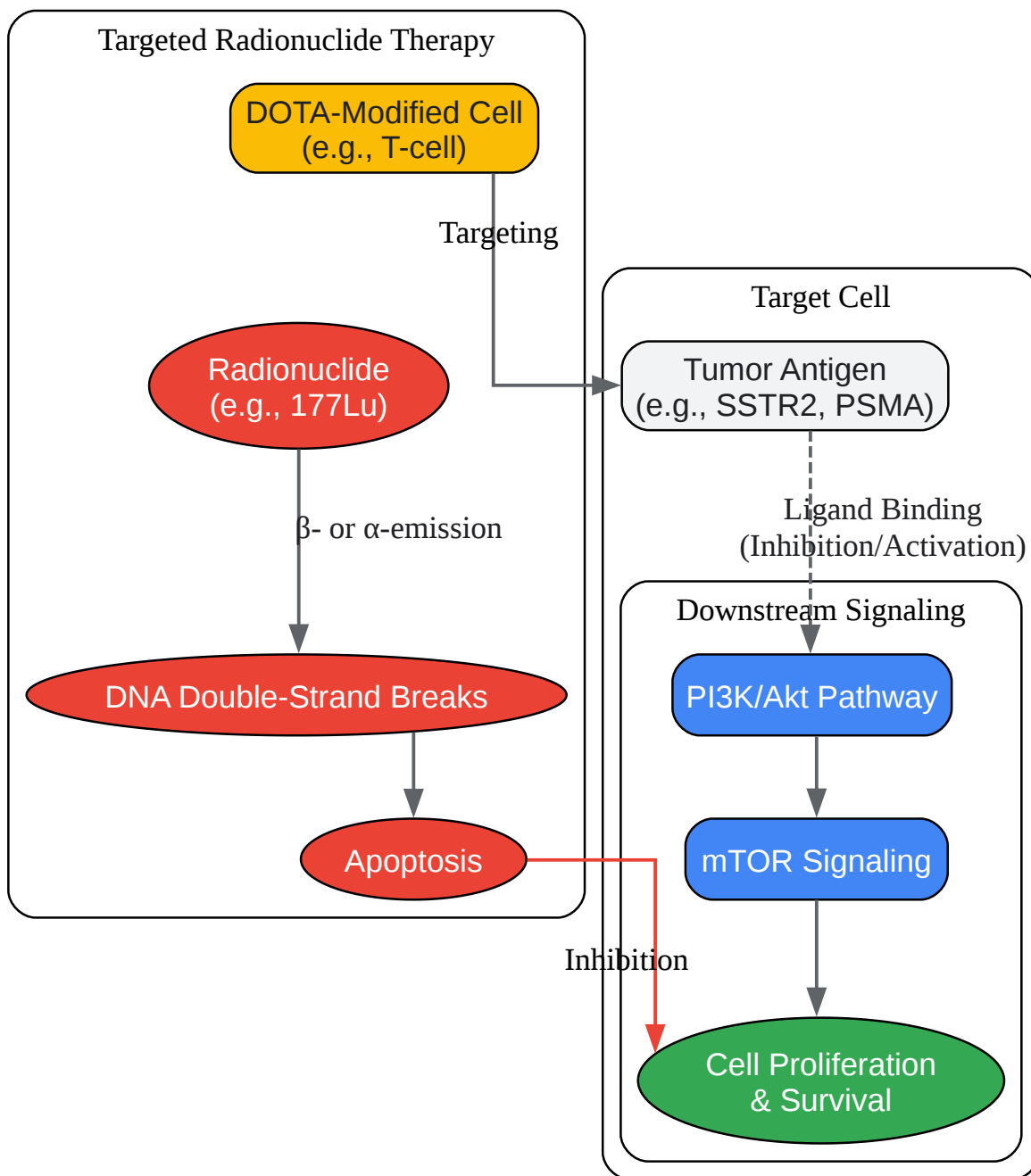
Procedure:

- Elution of ^{68}Ga : Elute the $^{68}\text{Ge}/^{68}\text{Ga}$ generator with 0.05 M HCl according to the manufacturer's instructions to obtain $^{68}\text{GaCl}_3$.
- Reaction Setup:
 - In a sterile, metal-free reaction vial, resuspend the DOTA-modified cells (e.g., $1-10 \times 10^6$ cells) in sodium acetate buffer.

- Add the $^{68}\text{GaCl}_3$ eluate (typically 100-500 MBq) to the cell suspension.
- Incubation: Incubate the reaction mixture at 37°C for 15-20 minutes with gentle agitation.
- Quenching and Washing:
 - Stop the reaction by adding 5 mM DTPA solution.
 - Wash the cells three times with PBS to remove unincorporated ^{68}Ga .
- Quality Control: Determine the radiochemical purity of the labeled cells using radio-TLC or radio-HPLC. The radiolabeling efficiency should be >95%.
- Resuspension: Resuspend the final radiolabeled cell pellet in a sterile, pyrogen-free saline solution for in vivo administration.

Mandatory Visualizations





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